

# Triisononanoïn: A Comprehensive Technical Review of its Environmental Fate and Impact

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## Compound of Interest

Compound Name: *Triisononanoïn*

Cat. No.: *B1632803*

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## Introduction

**Triisononanoïn** is a triester of glycerin and isononanoic acid, a branched-chain C9 fatty acid. It is widely used in the cosmetics and personal care industry as a skin-conditioning agent and emollient due to its excellent sensory properties and stability.[1] As with any chemical substance with widespread use, a thorough understanding of its environmental fate and potential impact is crucial for a complete safety assessment. This technical guide provides a comprehensive overview of the available data and methodologies for evaluating the environmental properties of **Triisononanoïn**.

## Physicochemical Properties

The environmental distribution and behavior of a chemical are largely governed by its physicochemical properties. For **Triisononanoïn**, a key parameter is its octanol-water partition coefficient (Log Kow), which indicates its potential for bioaccumulation.

Property	Value	Source
Molecular Formula	C30H56O6	[2]
Molecular Weight	512.8 g/mol	[2]
XLogP3 (calculated)	8.9	[2]

The high calculated XLogP3 value suggests that **Triisononanoïn** has a strong affinity for fatty tissues and, therefore, a potential for bioaccumulation.<sup>[2]</sup> However, experimental data is needed to confirm this.

## Environmental Fate

The environmental fate of a substance describes its transport and transformation in various environmental compartments. Key aspects include its biodegradability, potential for bioaccumulation, and abiotic degradation processes such as hydrolysis.

## Biodegradability

Currently, there is no publicly available experimental data on the biodegradability of **Triisononanoïn** following standardized protocols such as the OECD 301 series. However, some inferences can be drawn from the biodegradability of its precursor, isononanoic acid.

Substance	Test Guideline	Result	Conclusion	Source
Isononanoic Acid	Not specified	35.2% degradation in 28 days	Not readily biodegradable	<sup>[3]</sup>

It is important to note that the esterification of isononanoic acid to form **Triisononanoïn** may alter its biodegradability. As a triglyceride, **Triisononanoïn** is expected to undergo enzymatic hydrolysis to glycerin and isononanoic acid, which are then further metabolized.<sup>[4]</sup> Glycerin is known to be readily biodegradable.

## Bioaccumulation

The potential for a substance to accumulate in living organisms is a critical environmental endpoint. This is typically assessed by determining the Bioconcentration Factor (BCF) in aquatic organisms.

There is no experimental BCF data available for **Triisononanoïn**. However, data for its precursor, isononanoic acid, is available.

Substance	Bioconcentration Factor (BCF)	Conclusion	Source
Isononanoic Acid	<3.1–7.0	Low potential to bioaccumulate	[3]

The high calculated Log Kow of **Triisononanoïn** (8.9) suggests a high potential for bioaccumulation.[2] This is in contrast to the low BCF of its precursor. This discrepancy highlights the need for experimental BCF studies on **Triisononanoïn** to accurately assess its bioaccumulation potential.

## Abiotic Degradation

Hydrolysis is a key abiotic degradation pathway for esters like **Triisononanoïn**. In the presence of water, it is expected to hydrolyze into glycerin and isononanoic acid. The rate of this hydrolysis under various environmental pH conditions has not been experimentally determined.

## Ecotoxicity

The ecotoxicity of a substance is its potential to cause adverse effects in aquatic and terrestrial organisms. Standard tests are conducted on representatives of different trophic levels, such as fish, invertebrates (e.g., Daphnia), and algae.

No direct ecotoxicity data for **Triisononanoïn** was found in the public domain. However, data for its precursor, isononanoic acid, provides an indication of its potential toxicity.

### Aquatic Toxicity of Isononanoic Acid

Organism	Test Duration	Endpoint	Value (mg/L)	Source
Oncorhynchus mykiss (Rainbow Trout)	96 hours	LC50	122	[5]
Daphnia magna (Water Flea)	48 hours	EC50	68	[5]
Pseudokirchnerie lla subcapitata (Green Algae)	72 hours	EC50 (growth rate)	81	[5]

The data for isononanoic acid suggest that it has low to moderate acute toxicity to aquatic organisms. The ecotoxicity of **Triisononanoic acid** itself remains to be determined experimentally.

## Experimental Protocols

Standardized test guidelines, primarily from the Organisation for Economic Co-operation and Development (OECD), are used to assess the environmental fate and impact of chemicals.

### Biodegradability Testing (OECD 301)

The OECD 301 series of tests are used to assess the "ready biodegradability" of chemicals. A substance is considered readily biodegradable if it meets a certain percentage of degradation within a 10-day window during a 28-day test period.

- Principle: A small amount of the test substance is incubated in a mineral medium with a microbial inoculum (e.g., from activated sludge). The extent of biodegradation is determined by measuring parameters such as oxygen consumption (respirometry) or carbon dioxide production.
- Key Methodologies:
  - OECD 301B: CO2 Evolution Test: Measures the CO2 produced during biodegradation.
  - OECD 301D: Closed Bottle Test: Measures the depletion of dissolved oxygen.

- OECD 301F: Manometric Respirometry Test: Measures the oxygen consumed by the microorganisms.

## Bioaccumulation Testing (OECD 305)

The OECD 305 guideline describes the procedure for determining the Bioconcentration Factor (BCF) in fish.

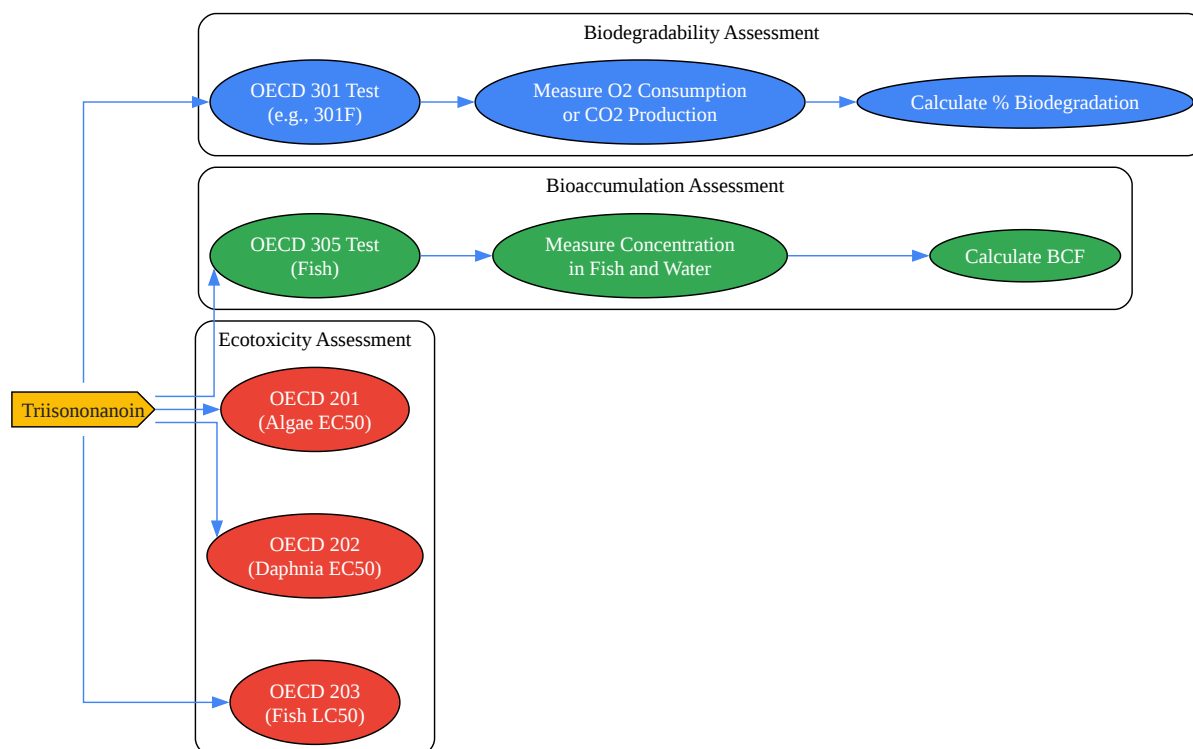
- Principle: Fish are exposed to a sublethal concentration of the test substance in water for a defined period (uptake phase), followed by a period in clean water (depuration phase). The concentrations of the test substance in the fish tissue and water are measured over time.
- Calculation: The BCF is calculated as the ratio of the concentration of the chemical in the fish to the concentration in the water at steady state.

## Aquatic Toxicity Testing

Standard OECD guidelines are also available for assessing acute aquatic toxicity.

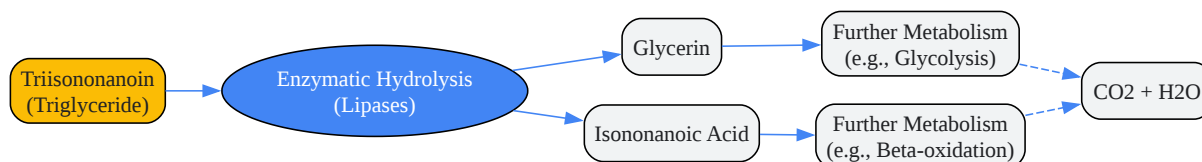
- Fish, Acute Toxicity Test (OECD 203): Typically conducted on rainbow trout or zebrafish over 96 hours to determine the LC50 (the concentration that is lethal to 50% of the test organisms).
- Daphnia sp., Acute Immobilisation Test (OECD 202): Assesses the concentration that causes immobilization in 50% of the daphnids (EC50) over a 48-hour period.
- Freshwater Alga and Cyanobacteria, Growth Inhibition Test (OECD 201): Determines the concentration that inhibits the growth of algae by 50% (EC50) over 72 hours.

## Visualizations



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Caption: Experimental workflow for assessing the environmental fate of **Triisononanoïn**.



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Caption: Postulated metabolic pathway of **Triisononanoïn** in the environment.

## Conclusion and Data Gaps

The available data on the environmental fate and impact of **Triisononanoïn** is limited. While its precursor, isononanoïc acid, has been tested, direct experimental data for **Triisononanoïn** is lacking for key endpoints such as ready biodegradability, bioaccumulation, and aquatic toxicity. The high calculated Log Kow suggests a potential for bioaccumulation, which warrants further investigation through experimental studies.

For a comprehensive environmental risk assessment, the following data are required:

- Ready Biodegradability: An OECD 301 study to determine if **Triisononanoïn** is readily biodegradable.
- Bioaccumulation: An OECD 305 study to determine the Bioconcentration Factor (BCF) in fish.
- Aquatic Toxicity: Acute toxicity studies on fish (OECD 203), daphnia (OECD 202), and algae (OECD 201) to determine LC<sub>50</sub> and EC<sub>50</sub> values.
- Hydrolysis: A study to determine the rate of hydrolysis as a function of pH (OECD 111).

In the absence of experimental data, a precautionary approach should be taken when considering the environmental release of **Triisononanoïn**. The information provided in this guide serves as a foundation for researchers and professionals to understand the current state of knowledge and to identify the necessary steps for a more complete environmental assessment.

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